

Application Notes for Rapamycin in In Vitro Cell Culture

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Compound of Interest

Compound Name:	Vitacic
CAS No.:	78837-98-6
Cat. No.:	B13757518

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Introduction

Rapamycin, also known as Sirolimus, is a macrolide compound that acts as a potent and specific inhibitor of the mechanistic Target of Rapamycin (mTOR), a crucial serine/threonine kinase that regulates cell growth, proliferation, and metabolism.[1][2] It achieves this by forming a complex with the intracellular receptor FKBP12, which then binds to and allosterically inhibits mTOR Complex 1 (mTORC1).[1][2] Due to its central role in cell signaling, rapamycin is extensively used in cell culture experiments to study fundamental cellular processes such as autophagy, cell cycle progression, and apoptosis.[1][2] These application notes provide detailed protocols for the effective use of rapamycin in in vitro research.

Mechanism of Action: The mTOR Signaling Pathway

Rapamycin exerts its effects by specifically targeting the mTOR signaling pathway.[2] mTOR is a central regulator of cell metabolism, growth, and survival, integrating both intracellular and extracellular signals.[3][4] It functions within two distinct protein complexes: mTORC1 and mTORC2.[2][3] Rapamycin, upon entering the cell, binds to the FK506-binding protein of 12 kDa (FKBP12).[2] This rapamycin-FKBP12 complex then interacts with the FKBP12-rapamycin

binding (FRB) domain of mTOR, leading to the inhibition of mTORC1 functions.[1][2] It is important to note that mTORC2 is significantly less sensitive to acute rapamycin treatment.[2]

Inhibition of mTORC1 by rapamycin leads to downstream effects such as the dephosphorylation and inactivation of p70 S6 kinase (p70S6K) and 4E-Binding Protein 1 (4E-BP1), which in turn suppresses protein synthesis and arrests the cell cycle in the G1 phase.[1][5] This anti-proliferative effect is the basis for its use as an anti-cancer agent.[6][7]

Data Presentation

Physicochemical Properties of Rapamycin

Property	Value
Molecular Weight	914.17 g/mol [2]
Recommended Solvents	DMSO, Ethanol[2]
Solubility in DMSO	≥ 100 mg/mL (~109 mM)[2]
Solubility in Ethanol	≥ 50 mg/mL[2]
Storage of Powder	-20°C, desiccated, for up to 3 years[2]
Storage of Stock Solution	Aliquot and store at -20°C or -80°C[2]

Effective Concentrations and Incubation Times in Various Cell Lines

Cell Line	Cell Type	Effective Concentration	Incubation Time	Application
HEK293	Human Embryonic Kidney	~0.1 nM (IC50)	Not specified	mTOR Inhibition[2]
NIH/3T3	Mouse Embryonic Fibroblast	10 nM	1 hour	mTOR Inhibition[2]
HeLa	Human Cervical Cancer	100 - 400 nM	48 - 72 hours	Cell Viability[8]
MCF-7	Human Breast Cancer	~20 nM	4 days	Cell Viability[2]
Ca9-22	Human Oral Cancer	~15 μ M	24 hours	Cell Viability[2]
B16	Mouse Melanoma	0.1 - 100 nM	48 hours	Apoptosis[9]

Mandatory Visualization

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